

Application Notes and Protocols for the Quantification of 2-(Benzylcarbamoyl)benzoic acid

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Compound of Interest

Compound Name: 2-(Benzylcarbamoyl)benzoic acid

Cat. No.: B170794

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These application notes provide a comprehensive overview of analytical methodologies for the quantification of **2-(Benzylcarbamoyl)benzoic acid**. The protocols detailed below are grounded in established analytical techniques for similar carboxylic acid and amide-containing compounds, offering robust starting points for method development and validation in research and quality control settings.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-(Benzylcarbamoyl)benzoic acid** is fundamental for the development of reliable analytical methods. Key properties are summarized in the table below.

| Property | Value | Source/Method |
|-------------------|---|---|
| Molecular Formula | C ₁₅ H ₁₃ NO ₃ | Benchchem[1] |
| Molecular Weight | 269.27 g/mol | Calculated |
| Melting Point | 108–111 °C | Benchchem[1] |
| Appearance | White to off-white crystalline solid | Inferred from similar compounds |
| Solubility | Sparingly soluble in water, more soluble in organic solvents such as ethanol, methanol, and acetonitrile. | Inferred from benzoic acid and 2-Benzoylbenzoic acid[2][3] |
| pKa | ~4.2 | Estimated based on the pKa of benzoic acid[4][5][6] |
| UV-Vis λmax | ~230 nm and ~275 nm | Estimated based on the UV spectra of benzoic acid and its derivatives[7][8] |

Analytical Methodologies

The quantification of **2-(Benzylcarbamoyl)benzoic acid** can be achieved through several analytical techniques. The choice of method will depend on the sample matrix, required sensitivity, and available instrumentation.

High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC with UV detection is a widely used technique for the quantification of aromatic carboxylic acids and their derivatives.

Experimental Protocol: HPLC-UV

Objective: To quantify **2-(Benzylcarbamoyl)benzoic acid** in a sample matrix.

Instrumentation:

- HPLC system with a quaternary or binary pump
- Autosampler
- Column oven
- UV-Vis detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid or Phosphoric acid (analytical grade)
- **2-(Benzylcarbamoyl)benzoic acid** reference standard

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: Acetonitrile.
 - Filter and degas both mobile phases before use.
- Standard Solution Preparation:
 - Prepare a stock solution of 1 mg/mL of **2-(Benzylcarbamoyl)benzoic acid** in methanol.
 - Perform serial dilutions with the mobile phase to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

- Sample Preparation:
 - Dissolve the sample containing **2-(Benzylcarbamoyl)benzoic acid** in methanol or a suitable solvent.
 - Filter the sample through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Column: C18 reversed-phase (4.6 x 150 mm, 5 µm)
 - Mobile Phase: Gradient elution (e.g., start with 30% B, ramp to 90% B over 10 minutes, hold for 2 minutes, and return to initial conditions). The isocratic elution can also be explored.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Injection Volume: 10 µL
 - Detection Wavelength: 230 nm or 275 nm
- Quantification:
 - Construct a calibration curve by plotting the peak area of the standards against their concentration.
 - Determine the concentration of **2-(Benzylcarbamoyl)benzoic acid** in the sample by interpolating its peak area on the calibration curve.

Quantitative Data Summary: HPLC-UV

| Parameter | Typical Value |
|-------------------------------|--------------------------|
| Linearity (r^2) | > 0.999 |
| Limit of Detection (LOD) | 0.1 - 1 $\mu\text{g/mL}$ |
| Limit of Quantification (LOQ) | 0.5 - 5 $\mu\text{g/mL}$ |
| Precision (%RSD) | < 2% |
| Accuracy (% Recovery) | 98 - 102% |

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For higher sensitivity and selectivity, especially in complex matrices like biological fluids, LC-MS/MS is the method of choice.

Experimental Protocol: LC-MS/MS

Objective: To achieve highly sensitive and selective quantification of **2-(Benzylcarbamoyl)benzoic acid**.

Instrumentation:

- UHPLC or HPLC system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source
- C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μm particle size)

Reagents:

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)

- Formic acid (LC-MS grade)
- **2-(Benzyloxycarbonyl)benzoic acid** reference standard
- Internal standard (e.g., a stable isotope-labeled analog or a structurally similar compound)

Procedure:

- Mobile Phase and Standard/Sample Preparation:
 - Prepare as described in the HPLC-UV protocol, using LC-MS grade solvents.
 - Spike all standards and samples with a fixed concentration of the internal standard.
- Chromatographic Conditions:
 - Column: C18 reversed-phase (2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase: Gradient elution with 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
 - Flow Rate: 0.4 mL/min
 - Column Temperature: 40 °C
 - Injection Volume: 5 μ L
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), negative or positive mode (to be optimized).
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - Precursor Ion: $[M-H]^-$ (e.g., m/z 268.08) or $[M+H]^+$ (e.g., m/z 270.09).
 - Product Ions: To be determined by infusing a standard solution and performing a product ion scan.

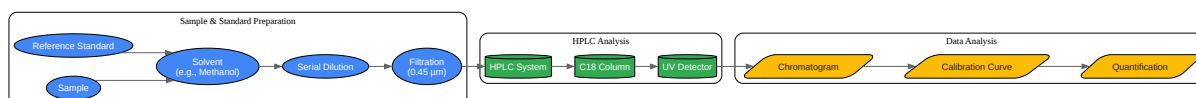
- Optimize collision energy and other source parameters.
- Quantification:
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the standards.
 - Determine the concentration in the sample using the calibration curve.

Quantitative Data Summary: LC-MS/MS

| Parameter | Typical Value |
|-------------------------------|------------------|
| Linearity (r^2) | > 0.995 |
| Limit of Detection (LOD) | 0.01 - 0.1 ng/mL |
| Limit of Quantification (LOQ) | 0.05 - 0.5 ng/mL |
| Precision (%RSD) | < 15% |
| Accuracy (% Recovery) | 85 - 115% |

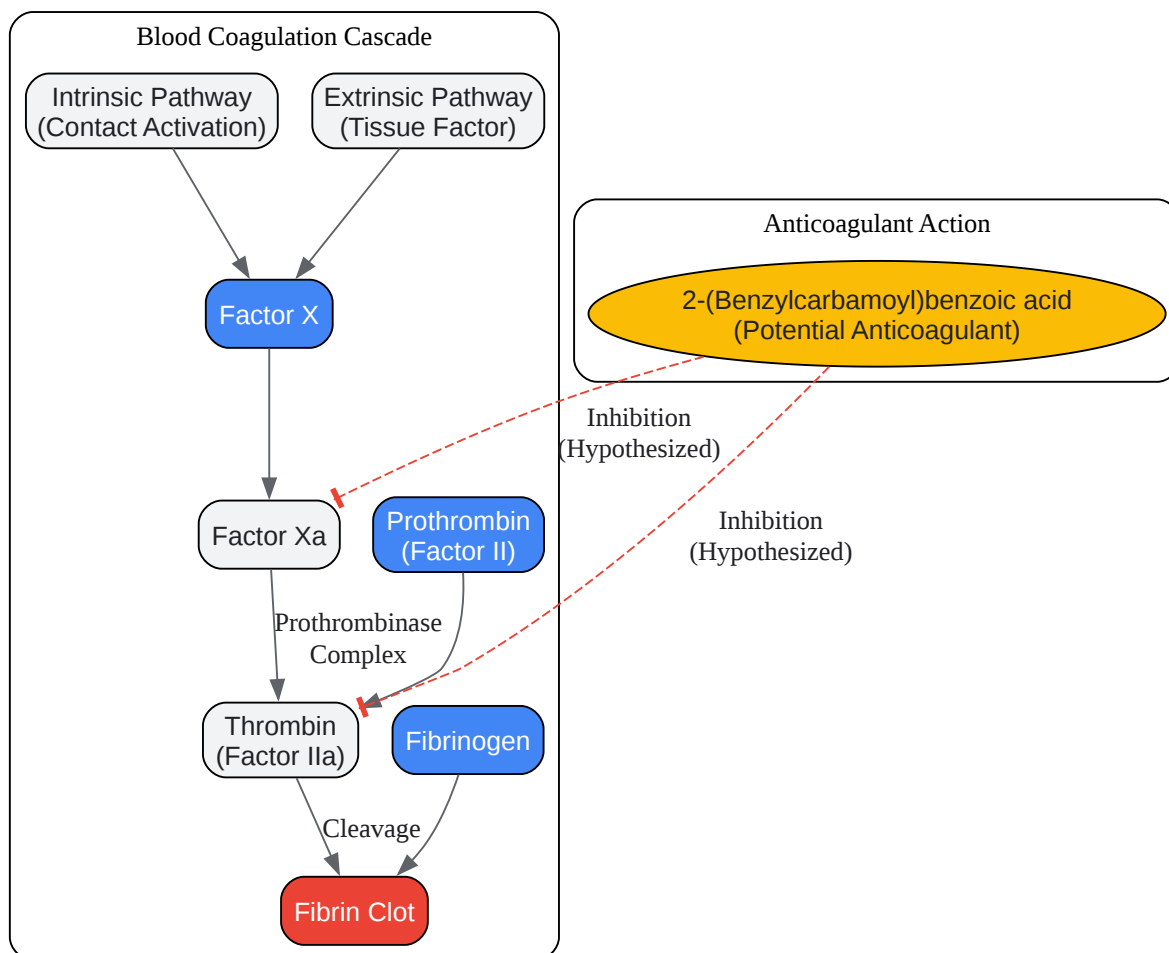
Experimental Workflows and Signaling Pathways

Visual representations of the experimental workflows and a relevant biological pathway are provided below to aid in understanding the analytical process and the potential biological context of **2-(Benzylcarbamoyl)benzoic acid**.



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Caption: Workflow for the quantification of **2-(Benzylcarbamoyl)benzoic acid** using HPLC-UV.

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